

Safety and Handling of 3-(2-Formylphenyl)benzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-(2-formylphenyl)benzoic Acid

Cat. No.: B112260

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **3-(2-formylphenyl)benzoic acid** (CAS No. 205871-52-9). Comprehensive toxicological data for this specific compound is limited. Therefore, information from the closely related isomers, 2-formylbenzoic acid and 3-formylbenzoic acid, has been included for guidance. This information should be used with caution and supplemented by a thorough in-house risk assessment. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before handling this chemical.

Hazard Identification and Classification

3-(2-Formylphenyl)benzoic acid is classified as a hazardous substance. The primary hazards associated with this compound are related to oral toxicity, skin irritation, serious eye irritation, and respiratory irritation.

GHS Classification:

Based on available data for **3-(2-formylphenyl)benzoic acid**, the following GHS hazard classifications apply:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Skin Irritation (Category 2), H315: Causes skin irritation.

- Serious Eye Irritation (Category 2), H319: Causes serious eye irritation.
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System, H335: May cause respiratory irritation.[\[1\]](#)

Signal Word: Warning

Hazard Pictograms:

Pictogram	Description
GHS07	Exclamation Mark

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements:

Comprehensive precautionary statements for **3-(2-formylphenyl)benzoic acid** are not readily available. The following are based on the hazards of closely related isomers and are recommended as a minimum standard:

- Prevention: P261, P264, P270, P271, P280
- Response: P301+P312, P302+P352, P304+P340, P305+P351+P338, P330, P332+P313, P337+P313, P362
- Storage: P403+P233, P405
- Disposal: P501

Physicochemical and Toxicological Data

Detailed experimental data for **3-(2-formylphenyl)benzoic acid** is not widely published. The table below includes available information for the target compound and its isomers, 2-formylbenzoic acid and 3-formylbenzoic acid, for comparison.

Property	3-(2-Formylphenyl)benzoic acid	2-Formylbenzoic acid	3-Formylbenzoic acid
CAS Number	205871-52-9[2]	119-67-5	619-21-6[3]
Molecular Formula	C ₁₄ H ₁₀ O ₃ [2]	C ₈ H ₆ O ₃	C ₈ H ₆ O ₃ [3]
Molecular Weight	226.2 g/mol [2]	150.13 g/mol	150.13 g/mol [3]
Appearance	Not specified (likely a solid)	Very slightly beige powder[4]	Powder[3]
Melting Point	Not specified	Not specified	173-175 °C[3]
Oral LD50 (Rat)	Data not available	7500 mg/kg[4]	Data not available
Oral LD50 (Mouse)	Data not available	4480 mg/kg[4]	Data not available

Experimental Protocols and Handling Procedures

Engineering Controls

- Work with **3-(2-formylphenyl)benzoic acid** should be conducted in a well-ventilated area.[5]
- A laboratory fume hood is recommended, especially when handling the powder or creating solutions, to minimize inhalation exposure.
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[6]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield that meets NIOSH (US) or EN 166 (EU) standards.[7]

- Skin Protection:
 - Wear impervious gloves (e.g., nitrile rubber) to prevent skin contact.
 - A lab coat or other protective clothing should be worn to cover exposed skin.[\[5\]](#)
- Respiratory Protection: If the powder is handled in a way that generates dust, a NIOSH-approved N95 or higher-rated particulate respirator should be used.[\[3\]](#)

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Do not breathe dust.
- Wash hands thoroughly after handling the compound and before eating, drinking, smoking, or using the restroom.[\[5\]](#)
- Contaminated work clothing should not be allowed out of the workplace and should be laundered separately.[\[5\]](#)

First Aid Measures

In the event of exposure, follow these first-aid protocols. Seek medical attention for all exposures.

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[4\]](#)

- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of water or milk to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][7]

Accidental Release and Disposal

Accidental Release Measures

- Minor Spills:
 - Evacuate unnecessary personnel from the area.
 - Wear appropriate PPE as described in Section 3.2.
 - Carefully sweep up the solid material, avoiding dust generation.[5]
 - Place the spilled material into a sealed, labeled container for proper disposal.
 - Clean the spill area with a suitable solvent and then wash with soap and water.
- Major Spills:
 - Follow the same procedures as for a minor spill, but with enhanced PPE, including respiratory protection.
 - Prevent the spilled material from entering drains or waterways.

Disposal Considerations

- Dispose of **3-(2-formylphenyl)benzoic acid** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- The material should be disposed of as hazardous waste. Do not dispose of it with household garbage.

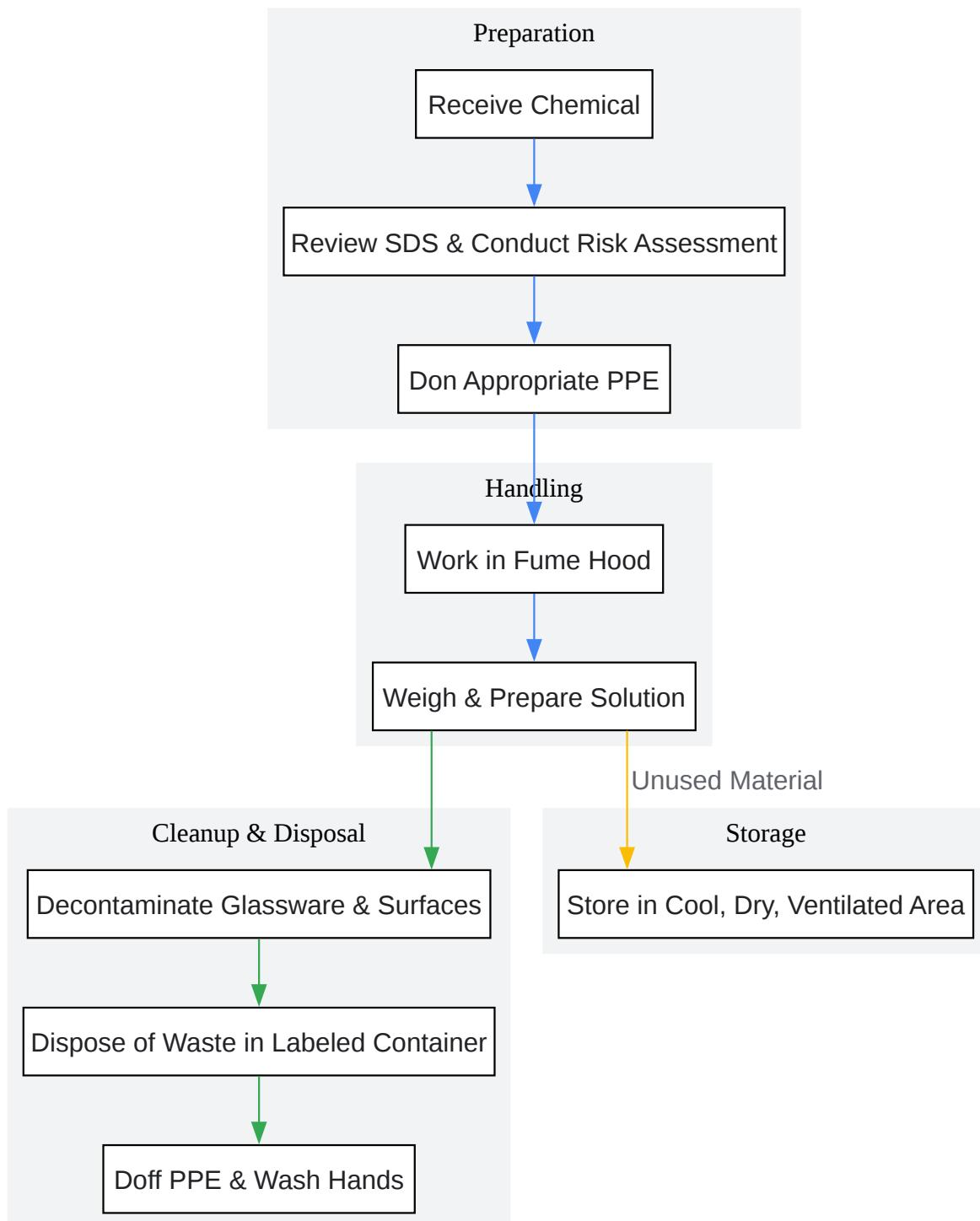
Storage and Stability

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[7] Keep away from incompatible materials.

- Incompatible Materials: Strong oxidizing agents and strong bases.[[4](#)]
- Hazardous Decomposition Products: Thermal decomposition may produce carbon monoxide and carbon dioxide.[[4](#)]

Logical Workflow for Handling

The following diagram illustrates a safe handling workflow for **3-(2-formylphenyl)benzoic acid** from receipt to disposal.

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